

An In-Depth Technical Guide to Octadecenylammonium Acetate and its Saturated Analogue

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Compound of Interest		
Compound Name:	Octadecenylammonium acetate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular properties of **octadecenylammonium acetate**, a cationic surfactant of significant interest in various scientific and industrial applications, including drug delivery systems and nanoparticle synthesis. For comparative purposes, this guide also details the properties of its saturated counterpart, octadecylammonium acetate.

Molecular Structure and Composition

Octadecenylammonium acetate is an ammonium salt formed through the reaction of octadecenylamine, an 18-carbon unsaturated fatty amine, with acetic acid. The "octadecenyl" designation indicates the presence of a double bond within the 18-carbon alkyl chain. A prevalent isomer of octadecenylamine is oleylamine, where the cis double bond is located at the 9th carbon position.

In contrast, octadecylammonium acetate, also known as stearylamine acetate, is the saturated analogue, lacking a double bond in its 18-carbon alkyl chain. This seemingly minor structural difference significantly influences their physical and chemical properties.

Quantitative Molecular Data



The following table summarizes the key molecular data for both **octadecenylammonium acetate** and octadecylammonium acetate, facilitating a clear comparison.

Property	Octadecenylammonium Acetate	Octadecylammonium Acetate
Molecular Formula	C20H41NO2	C20H43NO2[1]
Molecular Weight	327.55 g/mol	329.6 g/mol [1][2]
Component Amine	Octadecenylamine (e.g., Oleylamine: C18H37N)[3][4][5] [6][7]	Octadecylamine (Stearylamine: C18H39N)
Component Acid	Acetic Acid (C2H4O2)	Acetic Acid (C2H4O2)

Experimental Protocols

The determination of the molecular weight for these compounds is typically achieved through standard analytical chemistry techniques.

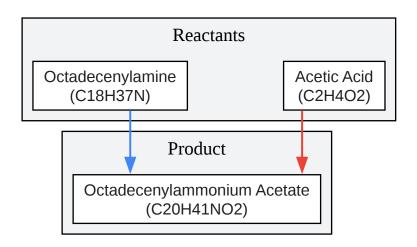
Methodology for Molecular Weight Determination:

- Mass Spectrometry: High-resolution mass spectrometry (HRMS) is the preferred method for accurately determining the molecular weight. The compound is introduced into the mass spectrometer, where it is ionized. The mass-to-charge ratio (m/z) of the resulting ions is then measured, providing a precise molecular weight.
- Titration: Acid-base titration can be employed to determine the equivalent weight of the ammonium salt. A known mass of the sample is dissolved in a suitable solvent and titrated with a standardized solution of a strong base. The endpoint of the titration allows for the calculation of the molar mass.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can
 confirm the structure of the compound. Integration of the proton signals can be used to verify
 the ratio of the alkyl chain protons to the acetate protons, indirectly supporting the molecular
 formula.



Visualization of Molecular Association

The formation of **octadecenylammonium acetate** is a straightforward acid-base reaction where the lone pair of electrons on the nitrogen atom of octadecenylamine accepts a proton from acetic acid. This results in the formation of the octadecenylammonium cation and the acetate anion, which are held together by electrostatic attraction.



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Caption: Formation of Octadecenylammonium Acetate from its constituent amine and acid.

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